

Technical Guide: Safety and Handling of 3-(cyclopropylsulfamoyl)benzoic Acid

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Compound of Interest

Compound Name: 3-(cyclopropylsulfamoyl)benzoic
Acid

Cat. No.: B1352971

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling guidelines for **3-(cyclopropylsulfamoyl)benzoic acid** (CAS No. 852933-50-7) based on available data for structurally related compounds. No comprehensive Safety Data Sheet (SDS) for this specific compound was publicly available at the time of writing. Therefore, this guide should be used for informational purposes only, and a thorough risk assessment should be conducted by qualified personnel before handling this chemical. All laboratory work should be performed in accordance with institutional and national safety regulations.

Introduction

3-(cyclopropylsulfamoyl)benzoic acid is a chemical compound used in research and development, particularly as a building block for protein degraders.^[1] Its molecular formula is C₁₀H₁₁NO₄S, and it has a molecular weight of 241.3 g/mol.^[1] Research indicates that derivatives of sulfamoylbenzoic acid exhibit biological activity, including the selective inhibition of human nucleoside triphosphate diphosphohydrolases (h-NTPDases), which are involved in various physiological and pathological processes.^[2] The presence of the sulfamoyl and carboxylic acid functional groups suggests that this compound may possess hazardous properties that necessitate careful handling.

Hazard Identification and Classification

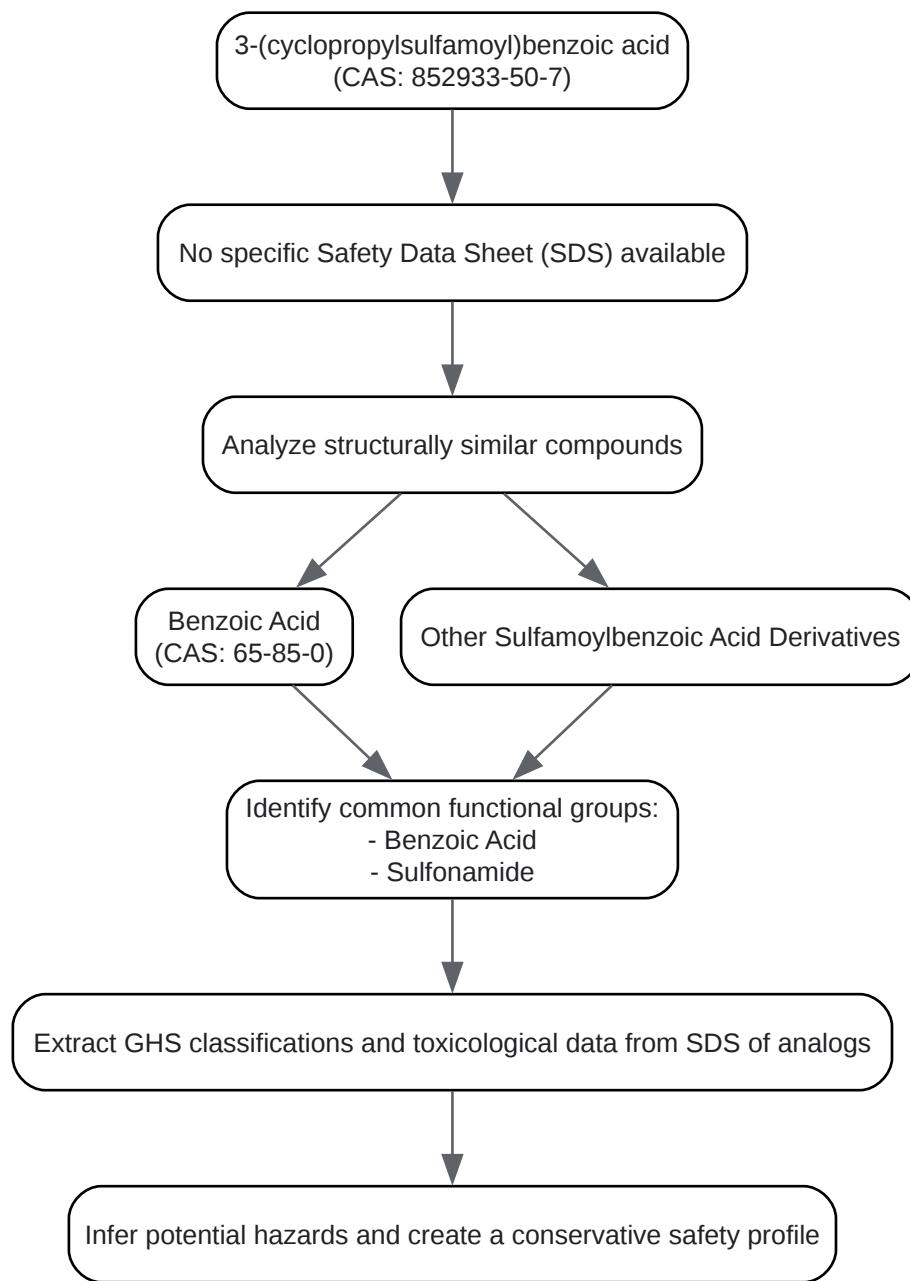
Due to the absence of specific GHS classification for **3-(cyclopropylsulfamoyl)benzoic acid**, the following classification is extrapolated from data on benzoic acid and other sulfamoylbenzoic acid derivatives.

Table 1: Inferred GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (Lungs) through prolonged or repeated exposure if inhaled.[3]
Acute Aquatic Toxicity	Category 3	H402: Harmful to aquatic life.[3]

Logical Flow of Hazard Assessment

The following diagram illustrates the process of inferring the hazards of **3-(cyclopropylsulfamoyl)benzoic acid** in the absence of direct data.



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Caption: Inferred Hazard Assessment Workflow.

Toxicological Data (Based on Analogs)

Quantitative toxicological data for **3-(cyclopropylsulfamoyl)benzoic acid** is not available. The following table summarizes data for benzoic acid, a structurally related compound. This information should be used as a conservative estimate of potential toxicity.

Table 2: Toxicological Data for Benzoic Acid (CAS: 65-85-0)

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	1700 - 2565 mg/kg bw	[5][6]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 2000 mg/kg bw	[6]
Skin Irritation	Rabbit	Dermal	Mild skin irritation	[7]
Eye Irritation	Rabbit	Ocular	Severely irritating	[4][7]

Aquatic Toxicity for Benzoic Acid (CAS: 65-85-0)

Endpoint	Species	Exposure Time	Value	Reference
LC50	Fish (Lepomis macrochirus)	96 h	44.6 mg/L	[3]
EC50	Daphnia magna	48 h	> 100 mg/L	[3]
ErC50	Algae (Pseudokirchneriella subcapitata)	72 h	> 33.1 mg/L	[3]

Experimental Protocols: Safe Handling Procedures

The following is a general protocol for handling **3-(cyclopropylsulfamoyl)benzoic acid**, assuming it is a powdered solid with the potential hazards identified above.

4.1. Engineering Controls

- Ventilation: All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Containment: Use of a powder-containment balance enclosure is recommended for weighing operations.

4.2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[4][8]
- Hand Protection: Wear nitrile or other chemically resistant gloves.[4][8]
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or when there is a risk of splashing, consider additional protective clothing.
- Respiratory Protection: If handling outside of a fume hood is unavoidable, a NIOSH-approved respirator with an appropriate particulate filter should be used.

4.3. Handling and Storage

- Handling:
 - Avoid generating dust.[4][8]
 - Do not breathe dust.[3]
 - Wash hands thoroughly after handling.[3][4]
 - Do not eat, drink, or smoke in the laboratory.[3]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[4][8]
 - Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[8]
 - The compound is reported to be stable at room temperature.[1]

4.4. First Aid Measures

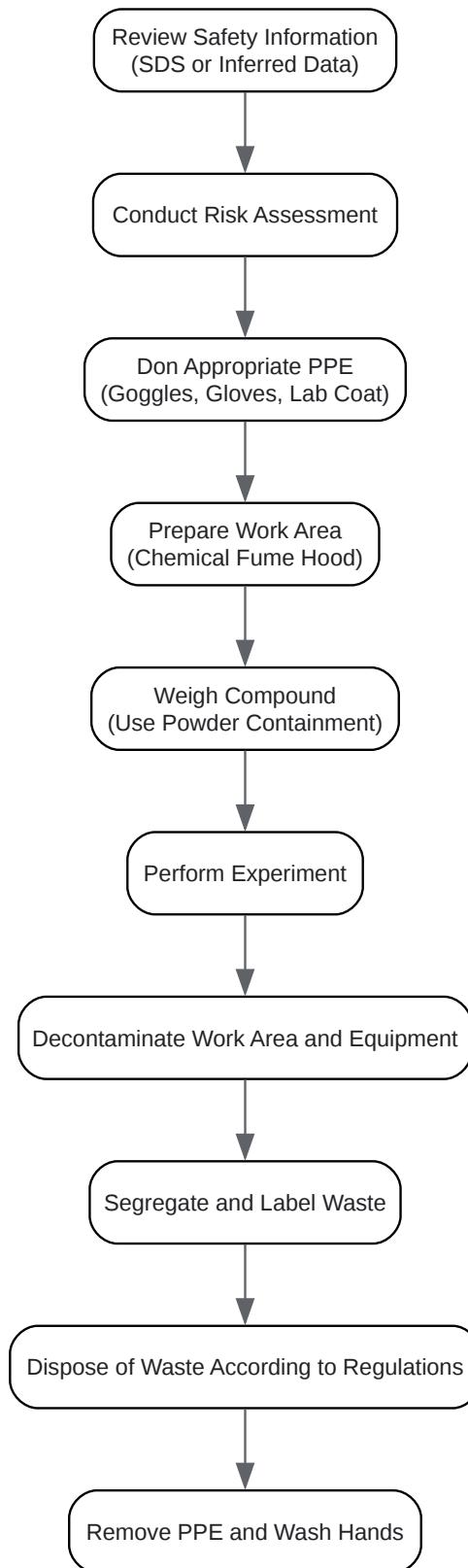
Exposure	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [4] [8]
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. [3] [4] [8]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [3] [4] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [4] [8]

4.5. Spill and Disposal Procedures

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations. This material may be considered hazardous waste.

Laboratory Workflow for Handling Potentially Hazardous Compounds

The following diagram outlines a standard workflow for safely handling a research chemical like **3-(cyclopropylsulfamoyl)benzoic acid**.



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Caption: Standard Laboratory Handling Workflow.

Fire and Explosion Hazard

While specific data is unavailable for **3-(cyclopropylsulfamoyl)benzoic acid**, benzoic acid is a combustible solid.[\[3\]](#)

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)
- **Hazardous Combustion Products:** Thermal decomposition may produce carbon oxides (CO, CO₂), sulfur oxides, and nitrogen oxides.
- **Firefighting Procedures:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Conclusion

3-(cyclopropylsulfamoyl)benzoic acid is a research chemical with potential health hazards, including skin, eye, and respiratory irritation, and possible target organ damage with repeated exposure. Due to the lack of specific safety data, a conservative approach to handling is essential. Researchers and laboratory personnel must adhere to strict safety protocols, including the use of appropriate engineering controls and personal protective equipment. A thorough, site-specific risk assessment should always be performed before commencing any work with this compound.

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